

Safety precautions and handling guidelines for 2-Bromo-6-iodopyridine

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Compound of Interest

Compound Name: **2-Bromo-6-iodopyridine**

Cat. No.: **B1338975**

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Application Notes and Protocols for 2-Bromo-6-iodopyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety information, handling guidelines, and detailed experimental protocols for the versatile bifunctional reagent, **2-Bromo-6-iodopyridine**. Its unique structure, featuring two different halogen atoms on the pyridine ring, allows for regioselective functionalization, making it a valuable building block in the synthesis of complex molecules for the pharmaceutical and materials science industries.

Safety Precautions and Handling Guidelines

2-Bromo-6-iodopyridine is a hazardous chemical that must be handled with appropriate safety precautions in a laboratory setting. The following information is a summary of its known hazards and recommended handling procedures.

1.1 GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following hazard statements for **2-Bromo-6-iodopyridine** and related bromopyridines.

Hazard Class	Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed.[1][2]
Skin Corrosion/Irritation	H315: Causes skin irritation.[1]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation.[1]
Acute Toxicity, Inhalation	H332: Harmful if inhaled.[1]
Specific Target Organ Toxicity	H335: May cause respiratory irritation.[1]

1.2 Personal Protective Equipment (PPE)

When handling **2-Bromo-6-iodopyridine**, the following personal protective equipment should be worn:

- Eye/Face Protection: Safety glasses with side-shields or chemical safety goggles conforming to EN166 or NIOSH standards.[2]
- Hand Protection: Handle with chemical-resistant gloves (e.g., nitrile or neoprene) that have been inspected prior to use. Use proper glove removal technique to avoid skin contact.[2][3]
- Body Protection: A lab coat or other protective clothing is required to prevent skin exposure.
- Respiratory Protection: Use only in a well-ventilated area, preferably in a chemical fume hood.[3] If dust or aerosols are generated, a NIOSH/MSHA or European Standard EN 149 approved respirator may be required.

1.3 Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapors. Wash hands thoroughly after handling.[2] Keep away from heat, sparks, and open flames.[4]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[2][5] Store under an inert atmosphere (e.g., nitrogen or argon).[6] The compound is light and air sensitive.[7]

1.4 First Aid Measures

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Immediately call a poison center or doctor.[4]
- In Case of Skin Contact: Immediately wash off with plenty of soap and water. Remove contaminated clothing. Seek medical attention.[2][7]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and get medical advice/attention.[4]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2]

1.5 Spill and Disposal Procedures

- Spill: In case of a spill, evacuate the area. Wear appropriate PPE. Avoid dust formation. Sweep up the material and place it in a suitable, closed container for disposal. Do not let the product enter drains.
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.

Physicochemical Properties

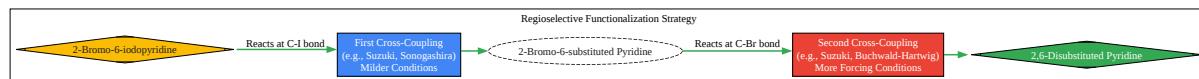
The following table summarizes the key physicochemical properties of **2-Bromo-6-iodopyridine**.

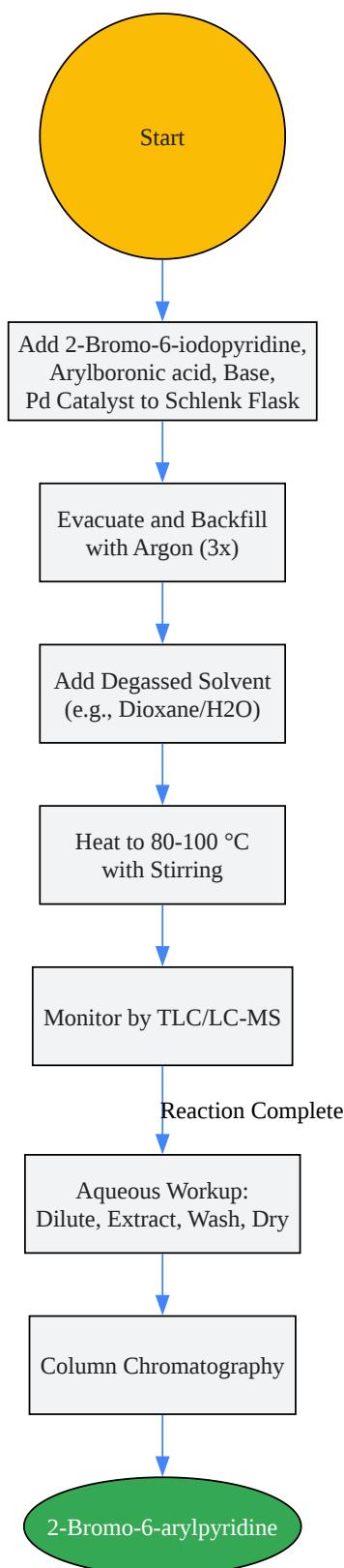
Property	Value	Reference
CAS Number	234111-08-1	[1][7]
Molecular Formula	C ₅ H ₃ BrIN	[1][8]
Molecular Weight	283.89 g/mol	[1][8]
Appearance	White to orange to green powder/crystal	[8]
Melting Point	139-144 °C	[6][8]
Purity	≥ 97%	[9]

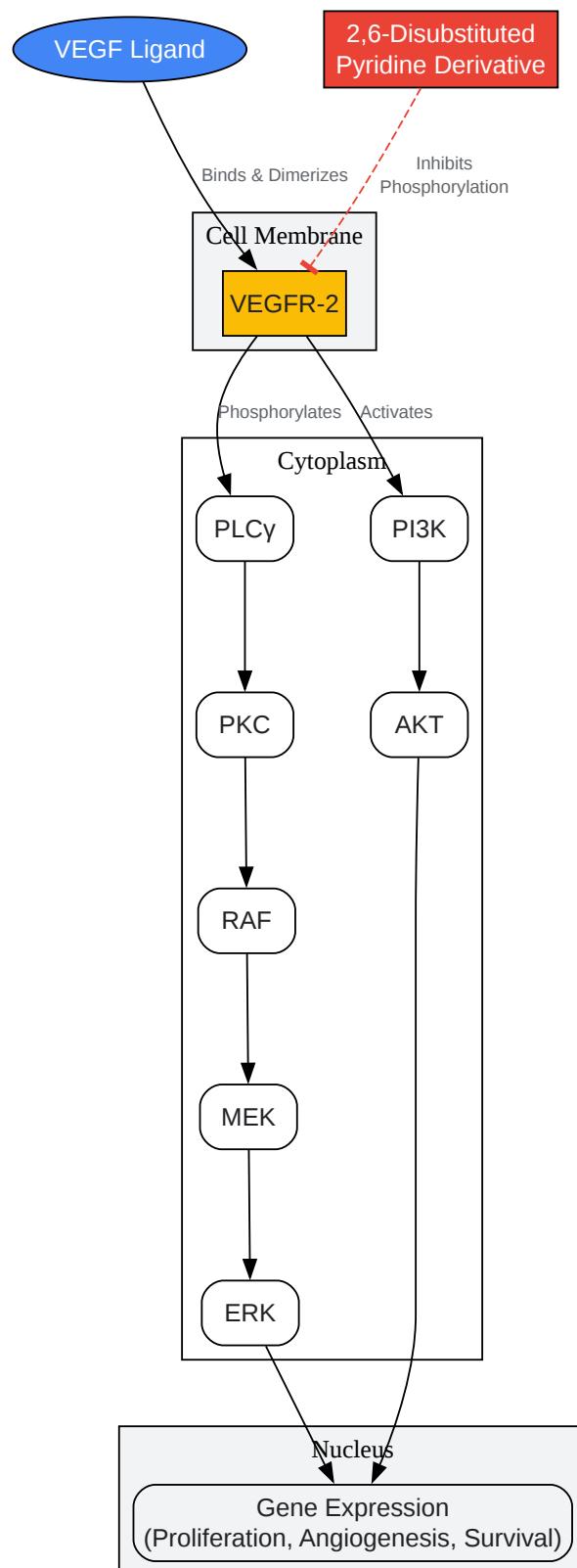
Application Notes: Regioselective Cross-Coupling Reactions

2-Bromo-6-iodopyridine is an excellent substrate for sequential cross-coupling reactions due to the differential reactivity of the carbon-iodine (C-I) and carbon-bromine (C-Br) bonds. In palladium-catalyzed reactions, the C-I bond is significantly more reactive towards oxidative addition than the C-Br bond. This allows for selective functionalization at the 6-position (iodine) under milder conditions, while leaving the 2-position (bromine) available for subsequent transformations.

This regioselectivity is a powerful tool in the synthesis of 2,6-disubstituted pyridines, which are common motifs in pharmaceuticals and functional materials. By carefully choosing the reaction conditions, a variety of substituents can be introduced in a controlled manner.







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